

In-Depth Technical Guide to 2,2,4,6-Tetramethylheptane

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Compound of Interest

Compound Name: 2,2,4,6-Tetramethylheptane

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This technical guide provides a comprehensive overview of the chemical and physical properties of **2,2,4,6-tetramethylheptane**. Due to the limited availability of detailed experimental protocols in the published literature for this specific isomer, this document also presents a plausible, generalized synthetic methodology based on established principles for the synthesis of highly branched alkanes.

Core Data Presentation

The following table summarizes the key quantitative data for **2,2,4,6-tetramethylheptane**.

Property	Value	Source
CAS Number	61868-46-0	[1]
Molecular Formula	C ₁₁ H ₂₄	[1]
Molecular Weight	156.31 g/mol	[1]
IUPAC Name	2,2,4,6-tetramethylheptane	[1]
Boiling Point	162.2 °C (estimated)	
Melting Point	-57.06 °C (estimated)	
Density	0.7298 g/cm ³ (estimated)	
Refractive Index	1.4101 (estimated)	

Plausible Experimental Protocol for Synthesis

While a specific, detailed experimental protocol for the synthesis of **2,2,4,6-tetramethylheptane** is not readily available in the surveyed scientific literature, a common and effective method for the synthesis of highly-branched alkanes involves the use of a Grignard reaction followed by dehydration and subsequent hydrogenation. The following represents a generalized, illustrative protocol for the potential synthesis of **2,2,4,6-tetramethylheptane**.

Reaction Scheme:

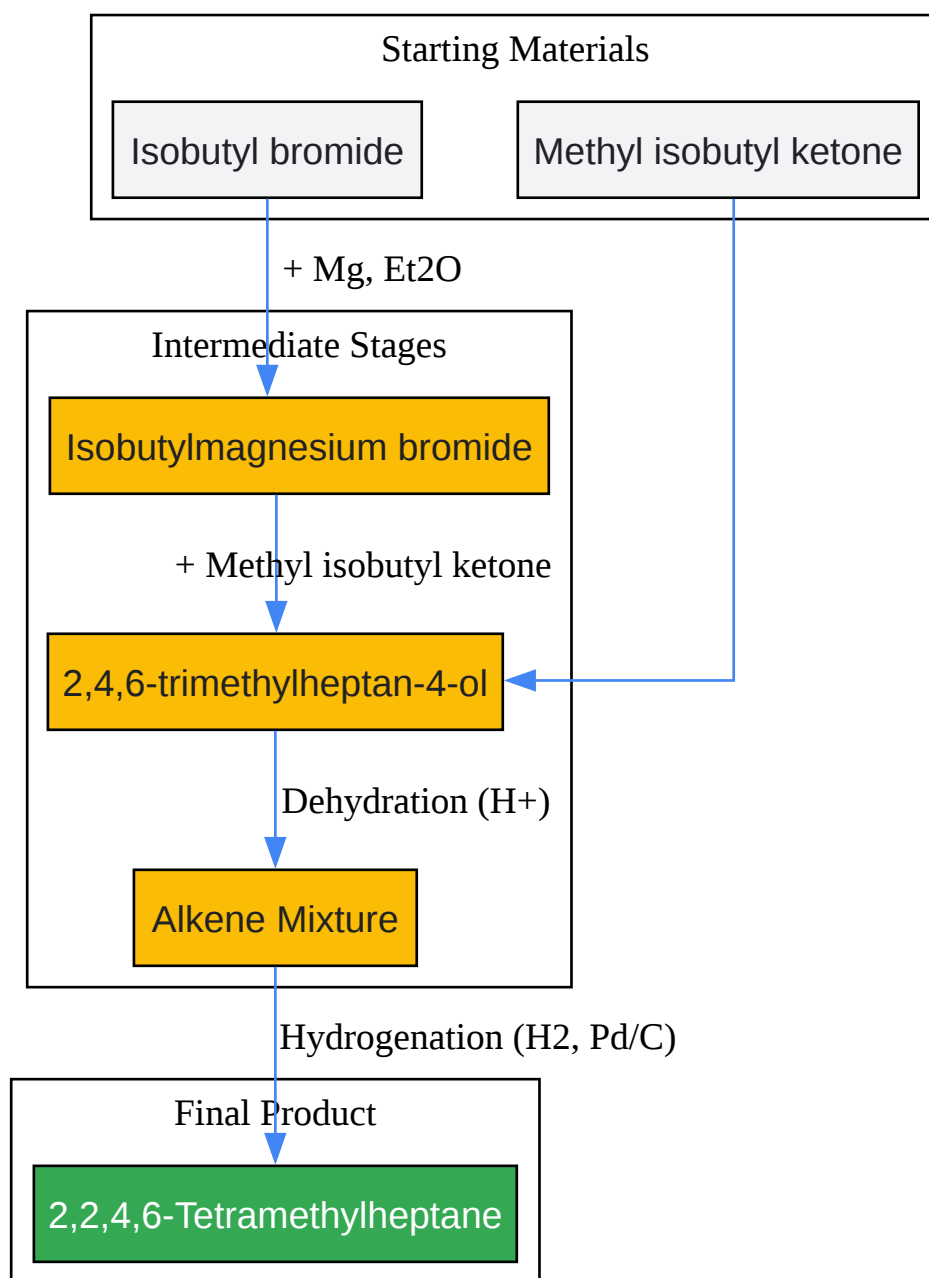
- **Grignard Reagent Formation:** Preparation of isobutylmagnesium bromide from isobutyl bromide and magnesium metal in an anhydrous ether solvent.
- **Carbonyl Addition:** Reaction of the Grignard reagent with a suitable ketone, such as methyl isobutyl ketone, to form a tertiary alcohol after acidic workup.
- **Dehydration:** Elimination of water from the tertiary alcohol using a strong acid catalyst (e.g., sulfuric acid or phosphoric acid) to yield a mixture of alkenes.
- **Hydrogenation:** Catalytic hydrogenation of the alkene mixture, typically using a palladium on carbon (Pd/C) catalyst, to yield the final saturated alkane, **2,2,4,6-tetramethylheptane**.

Detailed Illustrative Methodology:

- **Step 1: Preparation of Isobutylmagnesium Bromide.** In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings and a small crystal of iodine to anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon). Slowly add a solution of isobutyl bromide in anhydrous diethyl ether from the dropping funnel to initiate the reaction. Once the reaction begins, add the remaining isobutyl bromide solution at a rate that maintains a gentle reflux. After the addition is complete, continue to stir the mixture until the magnesium is consumed.
- **Step 2: Synthesis of 2,4,6-trimethylheptan-4-ol.** Cool the Grignard reagent to 0 °C in an ice bath. Slowly add a solution of methyl isobutyl ketone in anhydrous diethyl ether from the dropping funnel. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours. Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride. Separate the ether layer, and extract the aqueous layer with diethyl ether. Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude tertiary alcohol.
- **Step 3: Dehydration to Alkenes.** To the crude 2,4,6-trimethylheptan-4-ol, add a catalytic amount of a strong acid such as phosphoric acid. Heat the mixture and distill the resulting alkene products. Wash the distillate with a saturated sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous calcium chloride and distill to obtain the purified alkene mixture.
- **Step 4: Hydrogenation to **2,2,4,6-Tetramethylheptane**.** Dissolve the alkene mixture in a suitable solvent such as ethanol or ethyl acetate. Add a catalytic amount of 10% palladium on carbon. Subject the mixture to a hydrogen atmosphere (typically using a balloon or a hydrogenation apparatus) and stir vigorously at room temperature until the reaction is complete (as monitored by TLC or GC). Filter the reaction mixture through a pad of celite to remove the catalyst and wash with the solvent. Remove the solvent under reduced pressure to yield the crude **2,2,4,6-tetramethylheptane**. Further purification can be achieved by fractional distillation.

Mandatory Visualization

The following diagram illustrates a plausible synthetic pathway for **2,2,4,6-tetramethylheptane**.



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Caption: A plausible synthetic route to **2,2,4,6-tetramethylheptane**.

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References

- 1. 2,2,4,6-Tetramethylheptane | C₁₁H₂₄ | CID 53428736 - PubChem [pubchem.ncbi.nlm.nih.gov]
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